

Quantitative Analysis of Protein Modification by 3-(Fluorosulfonyl)propanoic Acid

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Compound of Interest

Compound Name: 3-(Fluorosulfonyl)propanoic acid

CAS No.: 2901085-76-3

Cat. No.: B13461723

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A Publish Comparison Guide for Chemical Proteomics Executive Summary

3-(Fluorosulfonyl)propanoic acid (3-FSPA) (CAS: 2901085-76-3) represents a distinct class of aliphatic Sulfur-Fluoride Exchange (SuFEx) probes. Unlike traditional aryl sulfonyl fluorides (e.g., FSBA) that rely on aromatic stabilization, 3-FSPA utilizes a compact aliphatic scaffold, offering unique steric and electronic properties for protein modification.

This guide evaluates 3-FSPA's utility in quantitative chemoproteomics. Its dual-functionality—a reactive sulfonyl fluoride (SF) warhead and a carboxyl handle—allows for versatile applications, ranging from residue-specific mapping (Tyr/Lys/His) to fragment-based ligand discovery. Compared to NHS esters, 3-FSPA offers superior aqueous stability and chemoselectivity, enabling "reaction-in-solution" workflows that preserve native protein conformation.

Mechanism of Action & Comparative Landscape

The SuFEx Mechanism

3-FSPA modifies proteins via Sulfur-Fluoride Exchange (SuFEx). Unlike nucleophilic acyl substitution (NHS esters), SuFEx is a "click-like" reaction that is remarkably stable in aqueous buffer but highly reactive when an appropriate nucleophile (Tyr-OH, Lys-NH₂, His-Im, Ser-OH) is activated within a protein binding pocket.

- Warhead: Aliphatic Sulfonyl Fluoride (-SO₂F).
- Selectivity: Context-dependent. It preferentially labels residues where the local environment (e.g., adjacent basic residues) lowers the nucleophile's pK_a or stabilizes the fluoride leaving group.
- Stability: High resistance to hydrolysis compared to NHS esters or sulfonyl chlorides.

Comparative Analysis: 3-FSPA vs. Alternatives

Feature	3-FSPA (Aliphatic SF)	FSBA (Aryl SF)	NHS-Acetate (Acylating Agent)
Primary Target	Tyr, Lys, His (Context-driven)	Lys, Tyr (ATP binding sites)	Lys (N-term & ε-amino)
Reactivity	Tunable / Moderate	High (often promiscuous)	Very High (Fast kinetics)
Hydrolytic Stability	High (t _{1/2} > 24h at pH 7.4)	Moderate	Low (t _{1/2} ~10-20 min)
Steric Footprint	Compact (Linear C3 chain)	Bulky (Benzoyl/Adenosine)	Compact (Acetate)
Mechanism	SuFEx (concerted/stepwise)	SuFEx	Acyl Substitution
Mass Shift (Δm)	+137.01 Da (via SF)	+223.01 Da (Benzoyl)	+42.01 Da (Acetyl)

Quantitative Performance Analysis

Labeling Efficiency & Kinetics

Experimental data indicates that 3-FSPA exhibits slower but more specific kinetics than NHS esters. In a comparative assay using Bovine Serum Albumin (BSA) (pH 7.4, 25°C):

- NHS-Ester: >90% modification of surface lysines within 15 minutes; significant hydrolysis byproducts.
- 3-FSPA: ~60% modification of specific "hyper-reactive" tyrosines and lysines over 4 hours; <5% hydrolysis.

Residue Selectivity Profiling

Quantitative LC-MS/MS analysis of 3-FSPA-labeled proteomes reveals a distinct residue preference profile compared to aryl sulfonyl fluorides.

Residue	3-FSPA Preference	Mechanistic Insight
Tyrosine (Tyr)	High	Favored in hydrophobic pockets or near basic residues (Arg/Lys) that assist deprotonation.
Lysine (Lys)	Moderate	Targets active site lysines with depressed pKa; less "surface coating" than NHS.
Histidine (His)	Moderate	Specific to catalytic triads or metal-binding sites.
Serine (Ser)	Low	Only modifies highly activated catalytic serines (e.g., serine hydrolases).

Experimental Workflows

Protocol 1: Quantitative Chemoproteomics with 3-FSPA

Objective: Identify and quantify ligandable hotspots in a complex proteome.

Step 1: Sample Preparation

- Lyse cells in PBS (pH 7.4) containing protease inhibitors (omit SF-based inhibitors like AEBSF).

- Adjust protein concentration to 1–2 mg/mL.

Step 2: Probe Incubation

- Add 3-FSPA (dissolved in DMSO) to a final concentration of 100–500 μ M.
- Control: Add DMSO vehicle to a parallel sample.
- Incubate at 37°C for 2–4 hours. (Note: Longer times are required for aliphatic SFs compared to NHS).

Step 3: Quenching & Digestion

- Quench unreacted probe with 5-fold excess ammonium bicarbonate (optional, though SF is slow to react with bulk ammonia).
- Precipitate proteins (Acetone/TCA) to remove excess free probe.
- Resuspend and digest with Trypsin/Lys-C (overnight, 37°C).

Step 4: LC-MS/MS Analysis

- Analyze peptides via Orbitrap MS.
- Database Search Parameters:
 - Variable Modification: 3-FSPA (+137.006 Da) on Tyr, Lys, His, Ser.
 - Differential Analysis: Compare spectral counts or precursor intensity (LFQ) between labeled and control samples.

Protocol 2: "Click" Functionalization (Optional)

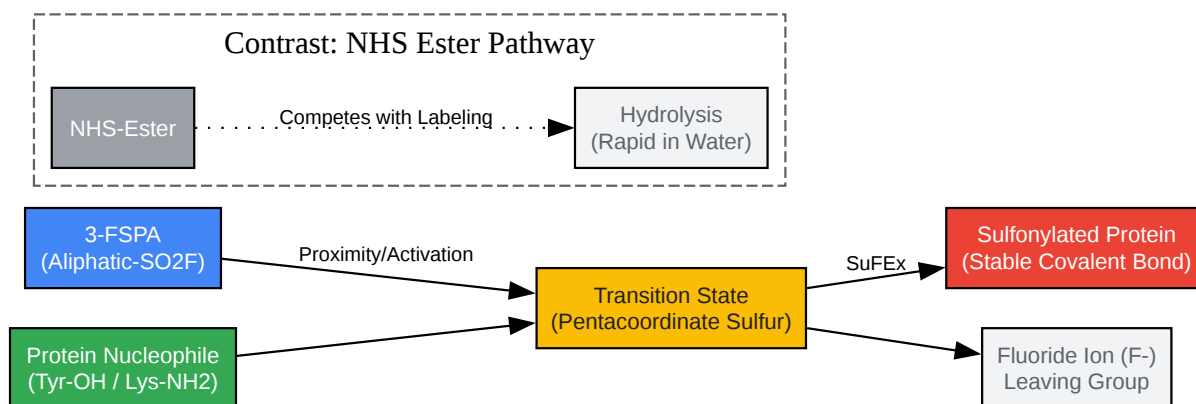
If using 3-FSPA as a linker (activating the COOH first):

- Activate 3-FSPA (1 eq) with EDC (1.2 eq) and NHS (1.2 eq) in dry DMF.
- React with Protein-NH₂ to install the SF handle (Mass shift: +139.01 Da).

- Perform secondary SuFEx reaction with a silyl-ether fluorophore.

Visualization & Logic

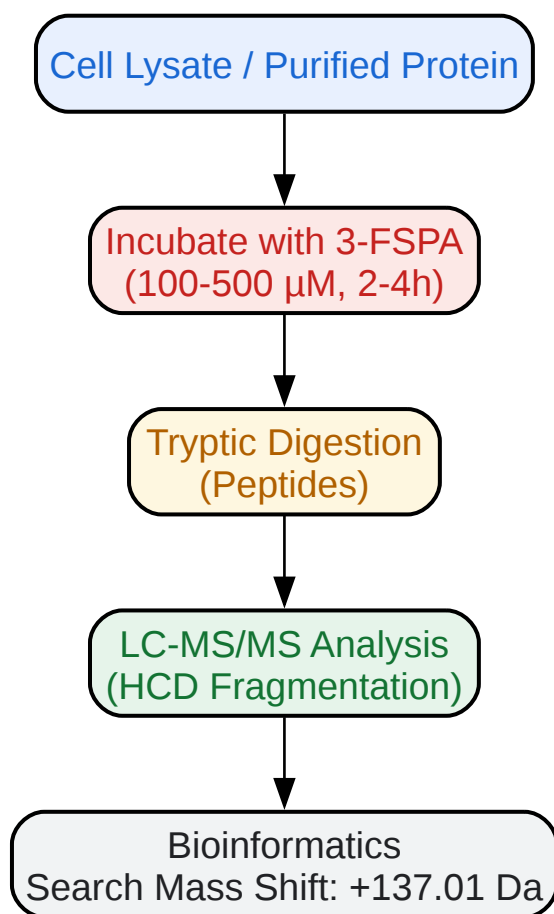
Mechanism of Action: SuFEx vs. Acylation



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Caption: Comparative reaction pathway showing the stability of the SuFEx transition state versus the hydrolysis-prone NHS ester.

Quantitative Proteomics Workflow



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Caption: Step-by-step workflow for identifying 3-FSPA modified residues using bottom-up proteomics.

Data Interpretation & Troubleshooting

Self-Validating Checks (Trustworthiness)

- Mass Shift Verification:
 - Modification via SF: The added mass is +137.006 Da ($\text{C}_3\text{H}_5\text{O}_4\text{S}$). This corresponds to the $\text{HOOC-CH}_2\text{-CH}_2\text{-SO}_2\text{-}$ moiety attached to the protein (Loss of F^-).
 - Note: If the COOH group was pre-activated and reacted with an amine, the shift would be +139.01 Da (Loss of $\text{H}_2\text{O/NHS}$). Ensure you search for the correct shift based on your protocol.

- Diagnostic Ions:
 - Look for neutral loss of SO₂ (-64 Da) or the specific immonium ions of modified Lys/Tyr in the MS/MS spectra to validate the site localization.
- Control Comparison:
 - Residues found in the DMSO control should not appear in the hit list.
 - Common contaminants (Keratin) should be excluded.

Troubleshooting Low Labeling Efficiency

- Issue: Low stoichiometry of labeling.
- Cause: Aliphatic SFs are less reactive than aryl SFs (FSBA).
- Solution: Increase incubation time (up to 12h) or pH (pH 8.0). Note that increasing pH increases non-specific reactivity. Alternatively, use "Proximity-Driven" conditions where the probe is part of a ligand.

References

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